

# Application Note: Quantification of UDP-galactosamine using HPLC-MS

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## Compound of Interest

Compound Name: *Udp galactosamine*

Cat. No.: *B230827*

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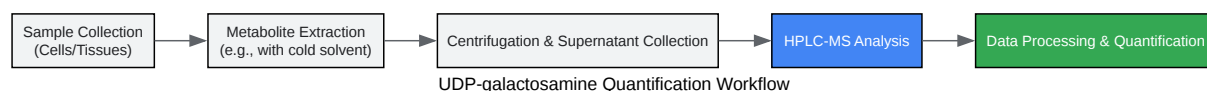
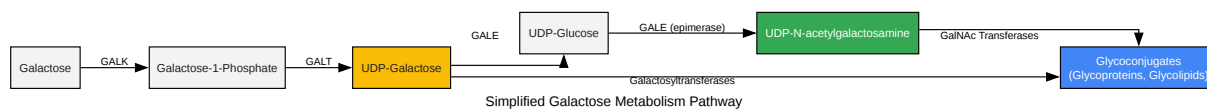
For Researchers, Scientists, and Drug Development Professionals

## Introduction

Uridine diphosphate galactosamine (UDP-galactosamine) is a critical nucleotide sugar involved in various metabolic pathways, including the synthesis of glycoproteins and glycolipids. Accurate quantification of UDP-galactosamine is essential for understanding its role in cellular processes and for the development of therapeutics targeting these pathways. This application note provides a detailed protocol for the quantification of UDP-galactosamine in biological samples using High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS).

## Signaling Pathway

The following diagram illustrates the metabolic pathway involving UDP-galactosamine.



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